

How to ensure the stability of D-(-)-3-Phosphoglyceric acid disodium salt solutions.

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Compound of Interest

Compound Name: *D-(-)-3-Phosphoglyceric acid disodium*

Cat. No.: *B037804*

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Technical Support Center: D-(-)-3-Phosphoglyceric Acid Disodium Salt

This technical support center provides guidance on ensuring the stability of **D-(-)-3-Phosphoglyceric acid disodium** salt solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid D-(-)-3-Phosphoglyceric acid disodium salt?

The solid form of **D-(-)-3-Phosphoglyceric acid disodium** salt should be stored at -20°C in a tightly sealed container in a dry place.^{[1][2]} While the product is chemically stable at room temperature, long-term storage at -20°C is recommended to ensure its integrity.^[1]

Q2: How should I prepare a stock solution of D-(-)-3-Phosphoglyceric acid disodium salt?

To prepare a stock solution, it is recommended to dissolve the solid in high-purity water, such as Type I ultrapure water.^[2] For applications requiring sterility, the solution should be filtered through a 0.22 µm filter before use.^[3]

Q3: What are the recommended storage conditions for **D-(-)-3-Phosphoglyceric acid disodium** salt solutions?

Stock solutions can be stored under the following conditions:

- -80°C for up to 6 months.[3]
- -20°C for up to 1 month.[3]

Solutions should be stored in tightly sealed containers to protect them from moisture.[3]

Q4: What is the appearance of a properly prepared solution?

When dissolved in water, **D-(-)-3-Phosphoglyceric acid disodium** salt should form a clear, colorless to faintly yellow solution.[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Difficulty Dissolving the Solid	Low-quality solvent or insufficient mixing.	Use high-purity water and ensure thorough vortexing or mixing. Gentle warming can be attempted, but monitor for any signs of degradation (e.g., color change).
Precipitate Forms in the Solution Upon Storage	The solution may be supersaturated or has undergone freeze-thaw cycles.	Warm the solution to 37°C to attempt redissolving the precipitate. If it persists, centrifuge the solution and use the supernatant. Avoid multiple freeze-thaw cycles by aliquoting the stock solution.
Solution Appears Cloudy or Discolored	Potential microbial contamination or chemical degradation.	Discard the solution. Prepare a fresh stock solution using sterile techniques and a 0.22 µm filter. Ensure the storage container is sterile.
Inconsistent Experimental Results	Degradation of the compound due to improper storage.	Verify the storage conditions and age of the stock solution. If the solution has been stored for longer than the recommended period, prepare a fresh stock solution.

Data Presentation

Table 1: Recommended Storage Conditions

Form	Temperature	Duration	Container	Additional Notes
Solid	-20°C	Long-term	Tightly sealed, dry	
Stock Solution	-80°C	Up to 6 months	Tightly sealed	Avoid moisture[3]
-20°C	Up to 1 month	Tightly sealed	Avoid moisture[3]	

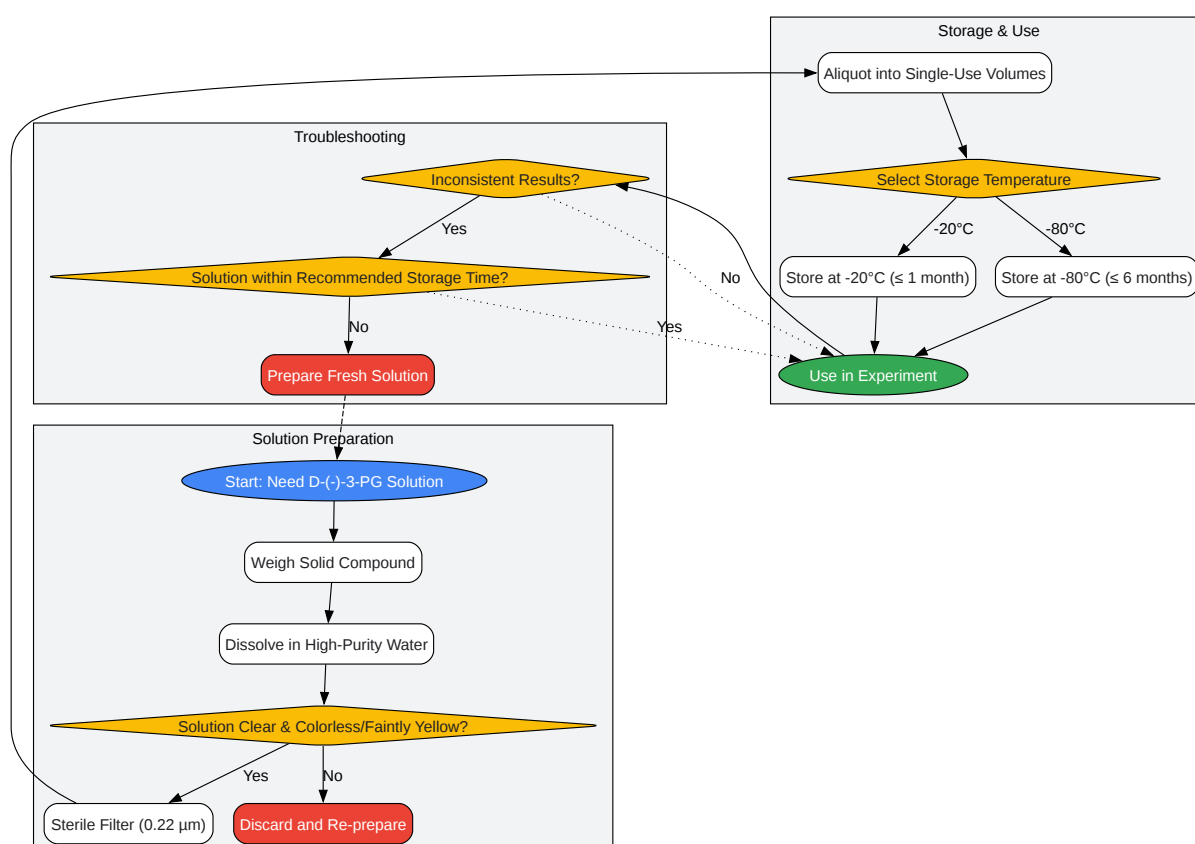
Experimental Protocols

Protocol 1: Preparation of a Sterile Aqueous Stock Solution

- Preparation:
 - Allow the solid **D-(-)-3-Phosphoglyceric acid disodium** salt to equilibrate to room temperature before opening the container to prevent condensation.
 - Weigh the desired amount of the solid in a sterile container.
- Dissolution:
 - Add the appropriate volume of sterile, high-purity water to achieve the desired concentration.
 - Vortex or mix the solution until the solid is completely dissolved. The solution should be clear and colorless to faintly yellow.[4]
- Sterilization:
 - For sterile applications, filter the solution through a sterile 0.22 µm syringe filter into a sterile container.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[3]

Mandatory Visualization



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Caption: Workflow for preparing and storing stable **D-(-)-3-Phosphoglyceric acid disodium** salt solutions.

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